

chemical synthesis of tipepidine citrate

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Compound Focus: Tipepidine citrate

CAS No.: 14698-07-8

Cat. No.: S545407

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Chemical Identity and Key Properties

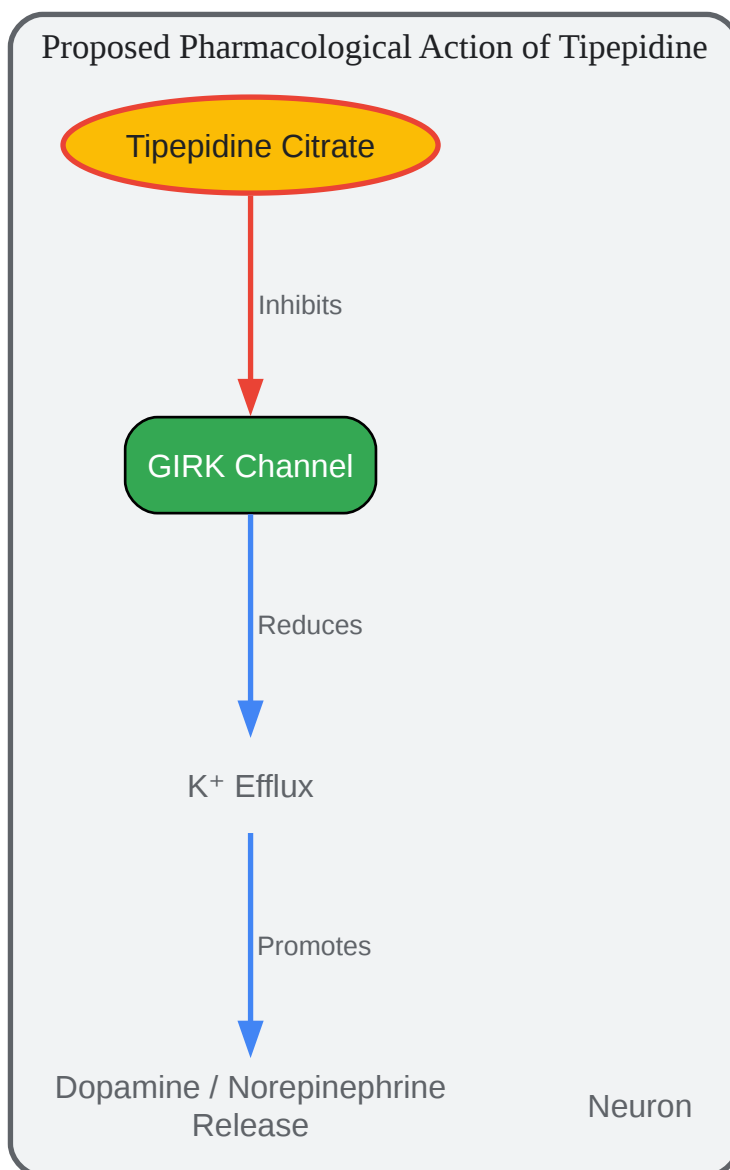
The table below summarizes the core identifiers and chemical properties of **Tipepidine Citrate** based on the search results [1] [2].

Property	Description
CAS Number	14698-07-8 [1] [2]
Molecular Formula	$C_{21}H_{25}NO_7S_2$ [1] [2]
Molar Mass	467.55 g/mol [2]
Chemical Name	3-(Di(thiophen-2-yl)methylene)-1-methylpiperidine 2-hydroxypropane-1,2,3-tricarboxylate [1] [2]
Related Base CAS No.	5169-78-8 (Tipepidine free base) [1]
Synonym	Asverin citrate [2]

Pharmacological Context and Synthesis Clues

Tipepidine is a synthetic, non-opioid antitussive (cough suppressant) and expectorant that has been used for decades [3]. Recent research interest has expanded into its potential psychiatric applications, such as for depression and ADHD, due to its mechanism of action as an inhibitor of **G-protein-coupled inwardly-rectifying potassium (GIRK) channels** [4] [3] [5]. Inhibition of these channels is thought to increase the release of dopamine and norepinephrine in certain brain areas [5].

The following diagram illustrates this known pharmacological pathway:



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Available Data and Research Gaps

The search results confirm that **Tipepidine Citrate** can be sourced from chemical suppliers like SynZeal for analytical purposes such as **method development, validation, and quality control** for drug applications [1]. However, this indicates that the detailed industrial synthesis is likely proprietary.

A key piece of historical information is the existence of a Spanish patent (ES 272195) from **1962** titled "Procedure for the preparation of a new piperidine derivative of anti-nutritional activity" [3]. This patent would contain the early synthetic route, but its full text was not among the search results.

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References

1. | 14698-07-8 | SynZeal Tipepidine Citrate [synzeal.com]
2. CAS No : 14698-07-8 | Product Name : Tipepidine - API... Citrate [pharmaffiliates.com]
3. - Wikipedia Tipepidine [en.wikipedia.org]
4. sciencedirect.com/topics/medicine-and-dentistry/ tipepidine [sciencedirect.com]
5. Using the drug repositioning approach to develop a novel therapy... [bmcp psychiatry.biomedcentral.com]

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